

A Comparative Analysis of the Mucoadhesive Properties of Carbomer 980 and HPMC

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Compound of Interest

Compound Name: Carbomer 980

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In the development of mucoadhesive drug delivery systems, the choice of polymer is paramount to ensure prolonged contact time at the site of absorption and to enhance therapeutic efficacy. Among the most widely used mucoadhesive polymers are **Carbomer 980**, a high molecular weight cross-linked polymer of acrylic acid, and Hydroxypropyl Methylcellulose (HPMC), a semi-synthetic cellulose derivative. This guide provides an objective comparison of the mucoadhesive properties of **Carbomer 980** and HPMC, supported by experimental data, to aid researchers, scientists, and drug development professionals in their formulation decisions.

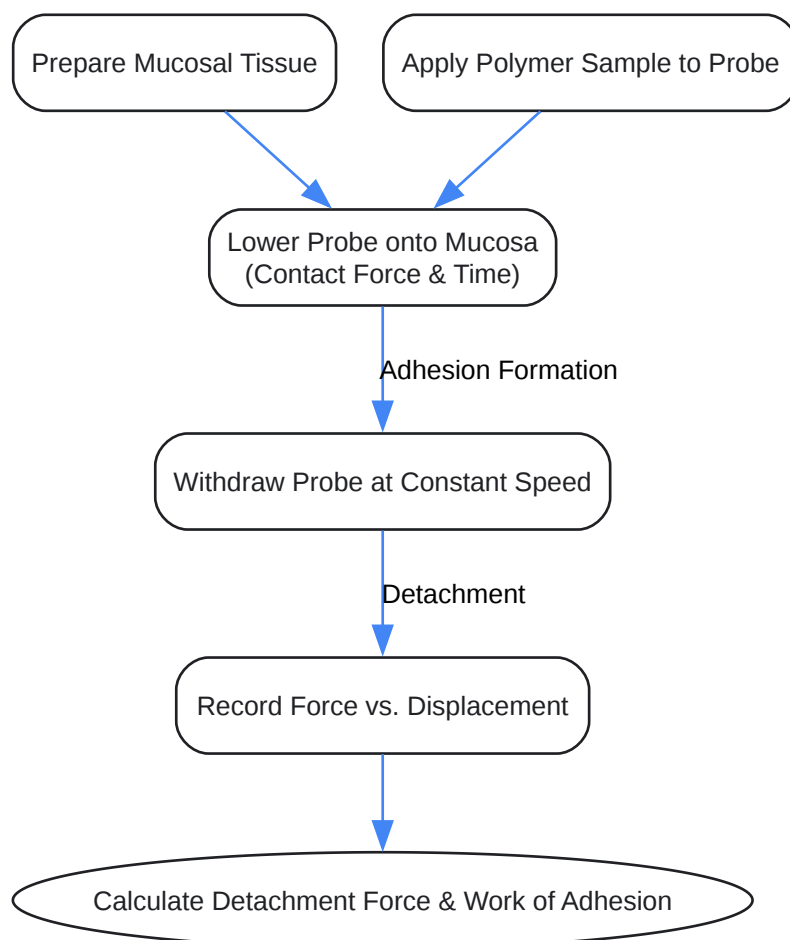
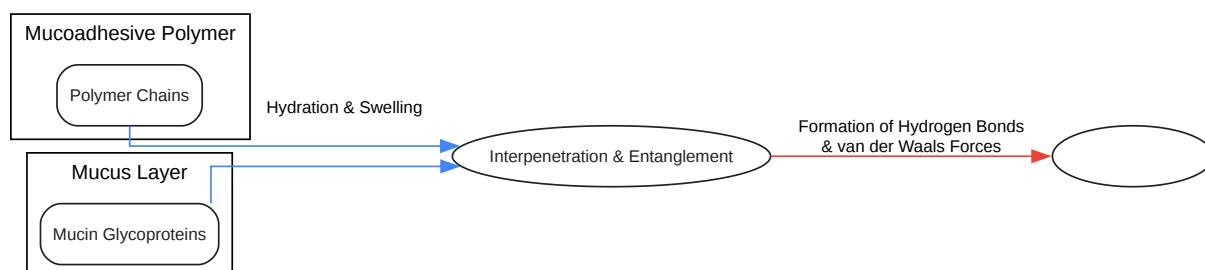
Mechanism of Mucoadhesion

The mucoadhesive properties of both **Carbomer 980** and HPMC are primarily attributed to the formation of hydrogen bonds between the polymer and the mucin glycoproteins present in the mucus layer.

Carbomer 980: As a polyacrylic acid polymer, **Carbomer 980** possesses a high density of carboxylic acid groups. In a hydrated state, these groups become available to form strong hydrogen bonds with the sialic acid and sulfate residues of mucin. The polymer's cross-linked structure allows for significant swelling and interpenetration with the mucus network, further enhancing its adhesive properties.

HPMC: Hydroxypropyl Methylcellulose, with its cellulose backbone and numerous hydroxyl and methoxy groups, also readily forms hydrogen bonds with mucin.^[1] Its linear polymer chains

can entangle with the mucin strands, contributing to its mucoadhesive character through a process of interdiffusion.[1]



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References

- 1. Comparative Study of the Mucoadhesive Properties of Polymers for Pharmaceutical Use | Open Access Macedonian Journal of Medical Sciences [oamjms.eu]
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